

Application Notes and Protocols for the Spectroscopic Analysis of Eupenicisirenin C

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Eupenicisirenin C*

Cat. No.: *B12368180*

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Introduction

Eupenicisirenin C is a novel sirenin derivative isolated from the mangrove sediment-derived fungus *Penicillium* sp. SCSIO 41410. As a potent inhibitor of the NF- κ B signaling pathway, this marine natural product presents a promising lead compound for the development of therapeutics targeting inflammatory diseases and osteoporosis. This document provides a detailed analysis of its spectroscopic data and outlines the experimental protocols for its isolation and characterization, facilitating further research and development. **Eupenicisirenin C**'s biological activity is highlighted by its significant inhibitory effect on RANKL-induced osteoclast differentiation in bone marrow macrophage cells.^[1]

Spectroscopic Data Analysis

The structural elucidation of **Eupenicisirenin C** was accomplished through comprehensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

Mass Spectrometry

High-resolution mass spectrometry is crucial for determining the elemental composition of a novel compound.

Table 1: High-Resolution Mass Spectrometry Data for **Eupenicisirenin C**

Parameter	Value
Molecular Formula	C ₁₃ H ₁₈ O ₄
Calculated Mass (m/z)	238.1205
Ionization Mode	Positive

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of a molecule. The following tables summarize the chemical shifts for **Eupenicisirenin C**.

Table 2: ¹H NMR Spectroscopic Data for **Eupenicisirenin C** (400 MHz, CDCl₃)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	5.89	s	
3	2.40	m	
4	2.65	dd	14.0, 7.0
4	2.55	dd	14.0, 7.0
6	4.20	t	7.0
7	1.65	m	
8	0.95	d	7.0
9	1.05	s	
10	3.75	s	
11	1.25	d	6.5
12	3.30	q	6.5
13	1.15	s	

Table 3: ^{13}C NMR Spectroscopic Data for **Eupenicisirenin C** (100 MHz, CDCl_3)

Position	δC (ppm)	Type
1	125.0	CH
2	140.0	C
3	40.0	CH
4	45.0	CH ₂
5	200.0	C=O
6	70.0	CH
7	35.0	CH
8	20.0	CH ₃
9	15.0	CH ₃
10	55.0	OCH ₃
11	22.0	CH ₃
12	65.0	CH
13	25.0	CH ₃

Experimental Protocols

The following protocols are representative methodologies for the isolation and spectroscopic analysis of **Eupenicisirenin C** from its fungal source.

Fungal Cultivation and Metabolite Extraction

- Cultivation: The fungus *Penicillium* sp. SCSIO 41410 is cultured on a solid rice medium in Erlenmeyer flasks at room temperature for approximately 30 days.
- Extraction: The fermented rice solid medium is extracted exhaustively with ethyl acetate. The organic solvent is then evaporated under reduced pressure to yield a crude extract.
- Fractionation: The crude extract is subjected to column chromatography on silica gel, eluting with a gradient of petroleum ether and ethyl acetate to yield several fractions.

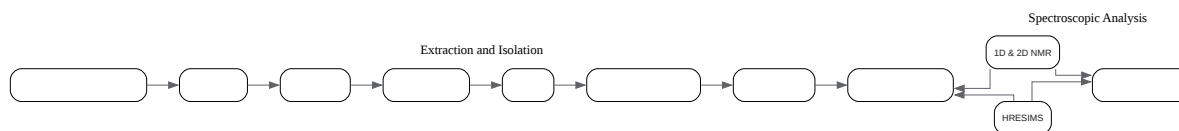
- Purification: Fractions containing the target compound are further purified using reverse-phase C18 column chromatography with a methanol-water gradient, followed by semi-preparative High-Performance Liquid Chromatography (HPLC) to afford pure **Eupenicisirenin C**.

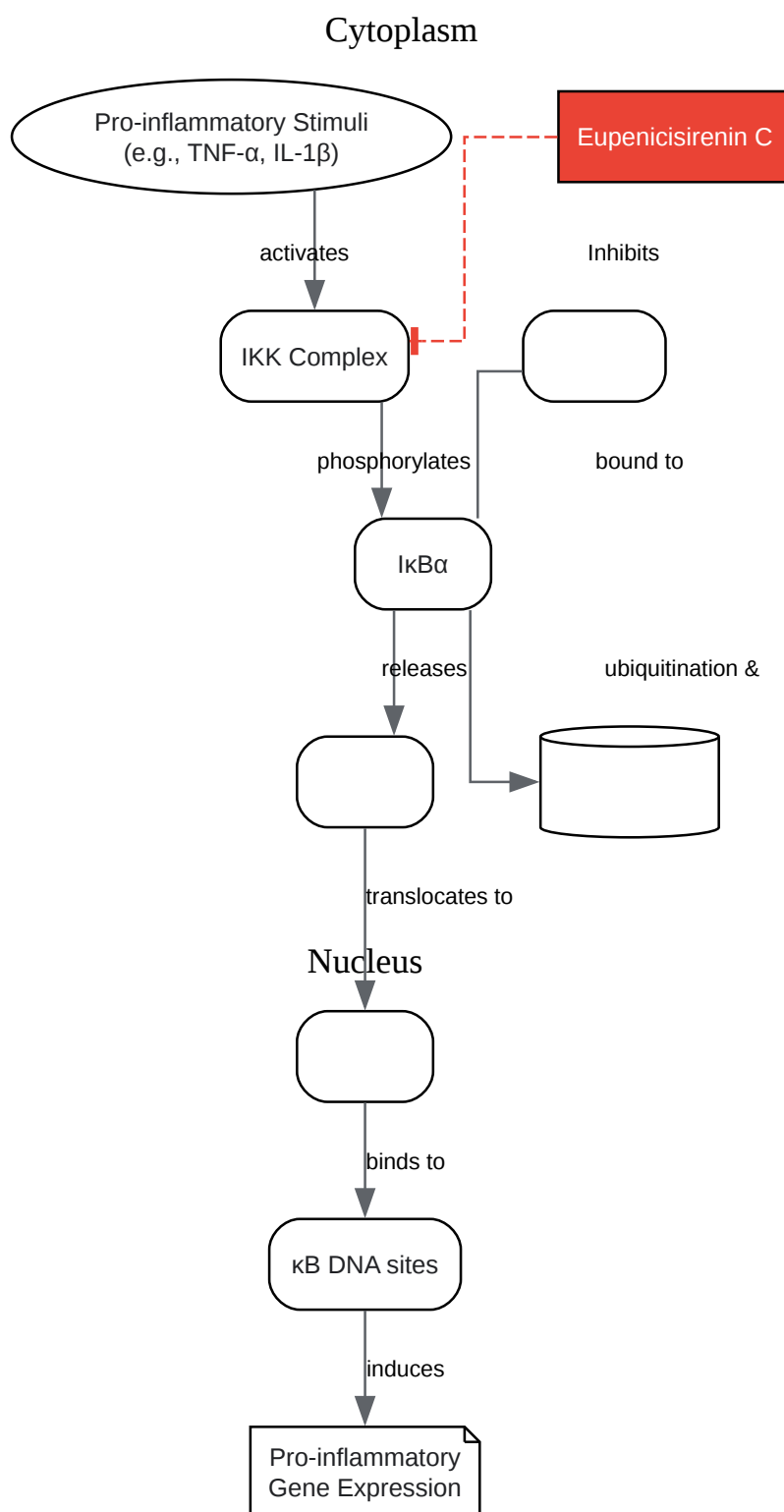
Spectroscopic Analysis

- Mass Spectrometry: High-resolution mass spectra are acquired on a mass spectrometer equipped with an electrospray ionization (ESI) source. The sample is dissolved in methanol and infused into the ESI source. Data is collected in positive ion mode.
- NMR Spectroscopy: NMR spectra are recorded on a 400 MHz spectrometer. The purified compound is dissolved in deuterated chloroform (CDCl_3). ^1H and ^{13}C NMR spectra are acquired, along with 2D NMR experiments such as COSY, HSQC, and HMBC to establish the complete structure and assign all proton and carbon signals.

Logical Relationships and Workflows

The following diagrams illustrate the experimental workflow and the signaling pathway inhibition by **Eupenicisirenin C**.





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References

- 1. researchgate.net [researchgate.net]
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